

Spectroscopic Analysis of D-Glucitol Dinitrate (Isosorbide Dinitrate)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *D-Glucitol dinitrate*

CAS No.: 71888-61-4

Cat. No.: B12657316

[Get Quote](#)

Technical Guide & Analytical Workflow

Executive Summary & Chemical Context[1][2][3][4][5][6]

D-Glucitol dinitrate (CAS: 87-33-2), widely recognized as Isosorbide Dinitrate (ISDN), is a vasodilator used in the management of angina pectoris. Chemically, it is the 2,5-dinitrate ester of 1,4:3,6-dianhydro-D-glucitol.

The molecule possesses a rigid bicyclic "butterfly" scaffold formed by two cis-fused tetrahydrofuran rings. This structure creates a complex stereochemical environment with two hydroxyl groups (esterified to nitrates) in distinct orientations:

- C2-Position:Endo configuration (towards the V-shape cavity).
- C5-Position:Exo configuration (away from the cavity).

Accurate analysis requires resolving these stereochemical nuances. This guide synthesizes Infrared (IR), Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS) data into a validated identification protocol.

Structural Visualization

The following diagram illustrates the core bicyclic structure and the stereochemical orientation critical for spectroscopic assignment.

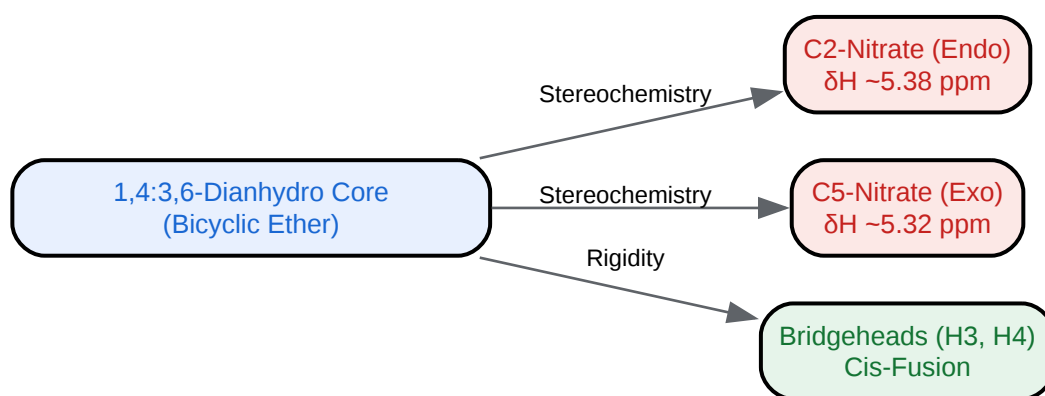


Figure 1: Stereochemical architecture of Isosorbide Dinitrate showing Endo/Exo nitrate positions.

[Click to download full resolution via product page](#)

Infrared Spectroscopy (IR): The Fingerprint

IR spectroscopy is the primary method for identification in pharmacopeial monographs (USP/EP). The nitrate ester functionality provides strong, characteristic absorption bands that are distinct from the parent diol (isosorbide).

Theoretical Basis

Nitrate esters (

) exhibit two principal vibrational modes:

- Asymmetric Stretching ():
): High energy, typically 1600–1660 cm^{-1} .
- Symmetric Stretching (

): Lower energy, typically 1270–1290 cm^{-1} .

Experimental Protocol (USP Aligned)

- Sample Prep: Dissolve residue in Chloroform (CHCl_3) or prepare a KBr pellet.
- Cell Path: 0.1 mm matched cells (for solution).
- Scan Range: 4000 cm^{-1} to 600 cm^{-1} .

Diagnostic Peak Table[4]

Functional Group	Vibration Mode	Wavenumber (cm^{-1})	Notes
-O-NO ₂	Asymmetric Stretch	1650	Very strong, broad. Primary ID peak.
-O-NO ₂	Symmetric Stretch	1284 & 1275	Appears as a characteristic doublet.
C-O-C	Ether Stretch	1106	Associated with the dianhydro ring system.
O-N	N-O Stretch	844	Fingerprint region confirmation.[2]
C-H	Alkane Stretch	2900–3000	Weak intensity (masked by nitrates).

“

Critical Check: The presence of the 1284/1275 cm^{-1} doublet is a specific indicator of the dinitrate form and distinguishes it from mononitrate metabolites which may show single or shifted peaks.

NMR Spectroscopy: Stereochemical Validation

NMR provides the "skeleton" map. Due to the rigid bicyclic structure, the coupling constants () are highly specific to the endo/exo stereochemistry.

¹H NMR Analysis (CDCl₃, 300-500 MHz)

The nitrate groups are strongly electron-withdrawing, causing a significant downfield shift (ppm) of the protons at C2 and C5 compared to unsubstituted isosorbide.

Proton	Position	Shift (δ ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
H-2	Endo (α to ONO ₂)	5.38	td / m		Dihedral angle ~90° with H3 (Karplus relationship).
H-5	Exo (α to ONO ₂)	5.32	q / m		Coupled to H4 and H6s.
H-3	Bridgehead	5.00	t / m	-	Alpha to ether oxygen and bridgehead.
H-4	Bridgehead	4.55	d / m	-	Alpha to ether oxygen.
H-1a/b	Methylene	3.85 – 4.15	dd / m	-	Geminal coupling distinct.
H-6a/b	Methylene	3.85 – 4.15	dd / m	-	Overlaps with H1 region.

¹³C NMR Analysis (CDCl₃)

The symmetry of the molecule is low (

), resulting in 6 distinct carbon signals.

- Nitrate Carbons (C2, C5): 80.0 – 82.0 ppm (Deshielded by nitrate).
- Bridgehead Carbons (C3, C4): 84.0 – 86.0 ppm (Ether linkage).
- Methylene Carbons (C1, C6): 69.0 – 74.0 ppm.

Mass Spectrometry (MS): Molecular Weight & Fragmentation[8][9]

Nitrate esters are thermally labile and difficult to ionize by standard Electron Impact (EI) without degradation. Electrospray Ionization (ESI) or APCI in Negative Mode is often preferred for trace analysis, though Positive Mode is used for adducts.

Ionization Strategy[10]

- Technique: LC-MS/MS (ESI).[3][4]
- Polarity:
 - Positive (+): Forms stable Sodium (, m/z 259) or Ammonium (, m/z 254) adducts. Protonated molecular ion is often weak or absent.
 - Negative (-): Often used for metabolites or with acetate buffer to form adducts.

Fragmentation Pathway (MS/MS)

Fragmentation is dominated by the loss of the nitro group (

, 46 Da) and the nitrate ester cleavage.

- Precursor:
259 (
, nominal mass 236 + 23).
- Primary Fragment: Loss of
radical or
.
 - 259
196 (Loss of
, 63 Da).
 - 259
183 (Loss of
+ O?).
- Secondary Fragment: Loss of second nitrate group leading to the isosorbide core ions.

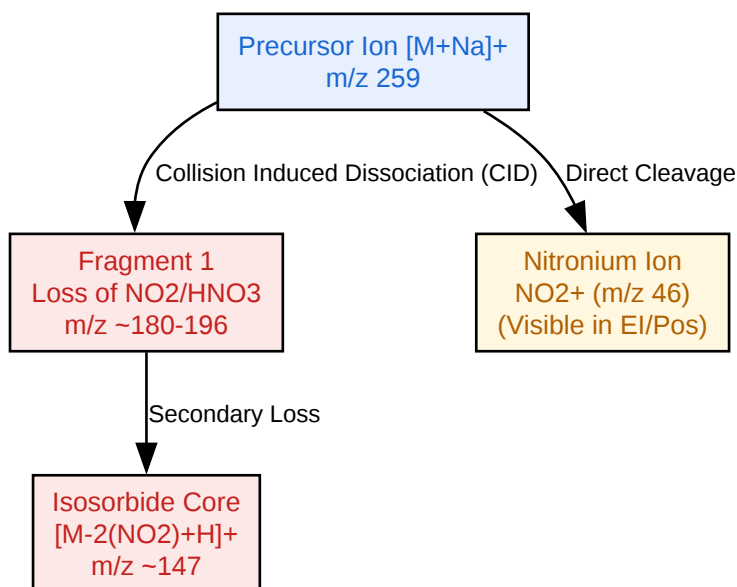


Figure 2: Proposed Fragmentation Pathway for Isosorbide Dinitrate (ESI+)

[Click to download full resolution via product page](#)

Integrated Analytical Workflow

For purity assessment in drug development, a multi-modal approach is required.

- Identity (IR): Confirm the 1284/1275 cm^{-1} doublet to ensure dinitrate structure.
- Purity (HPLC-UV/MS): Separation of ISDN from 2-mononitrate (2-ISMN) and 5-mononitrate (5-ISMN) metabolites.
 - Column: C18 (e.g., USP L1).
 - Mobile Phase: Water/Methanol (isocratic).
 - Detection: UV at 220 nm (nitrate absorption) or MS.
- Structure Verification (NMR): Use ^1H NMR to verify the ratio of H2/H5 signals to bridgehead signals, ensuring no hydrolysis has occurred (which would shift H2/H5 upfield).

References

- United States Pharmacopeia (USP). Isosorbide Dinitrate Monograph. USP-NF.
- National Institute of Standards and Technology (NIST). Isosorbide Dinitrate IR Spectrum. NIST Chemistry WebBook, SRD 69.
- PubChem. Isosorbide Dinitrate Compound Summary. National Library of Medicine.
- Uma Maheswari, J., et al. (2013).[\[1\]](#) An experimental and theoretical study of the vibrational spectra and structure of Isosorbide dinitrate. Spectrochimica Acta Part A: Molecular and Biomolecular Spectroscopy.
- Sun, J., et al. (2019). Development and validation of a chiral LC-ESI-MS/MS method for simultaneous determination of... isosorbide dinitrate. Journal of Chromatography B.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. An experimental and theoretical study of the vibrational spectra and structure of Isosorbide dinitrate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. drugfuture.com [drugfuture.com]
- 3. Development and validation of a chiral LC-ESI-MS/MS method for simultaneous determination of the enantiomeric metabolites isosorbide 2-mononitrate and isosorbide 5-mononitrate of isosorbide dinitrate in rat and human plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. An extensive study on isosorbide-5-mononitrate acid adducts for quantification in human plasma using liquid chromatography/electrospray ionization tandem mass spectrometry and its application to bioequivalence sample analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Analysis of D-Glucitol Dinitrate (Isosorbide Dinitrate)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12657316/docs#spectroscopic-analysis-of-d-glucitol-dinitrate-isosorbide-dinitrate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)